

Azido-PEG23-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG23-amine

Cat. No.: B6354233

[Get Quote](#)

In-Depth Technical Guide: Azido-PEG23-amine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical and physical properties of **Azido-PEG23-amine**, a heterobifunctional linker. It includes key data, reaction schemes, and a representative experimental workflow relevant to its application in bioconjugation and drug development.

Core Properties of Azido-PEG23-amine

Azido-PEG23-amine is a polyethylene glycol (PEG) derivative containing a terminal azide group (-N₃) and a terminal primary amine group (-NH₂). The PEG chain consists of 23 ethylene glycol units, which imparts hydrophilicity and flexibility to the linker.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Azido-PEG23-amine**.

Property	Value
Molecular Weight	1099.32 g/mol [1] [2] [3]
Molecular Formula	C48H98N4O23 [1] [4]
CAS Number	749244-38-0
Purity	Typically >95% or >97%
Storage Condition	-20°C

Chemical Reactivity and Applications

The dual functionality of **Azido-PEG23-amine** makes it a versatile tool in bioconjugation. The azide and amine groups can be reacted sequentially to link two different molecules.

- The azide group is reactive towards alkynes, BCN, and DBCO via "Click Chemistry," forming a stable triazole linkage. This reaction is highly specific and efficient.
- The primary amine group is reactive with activated esters (like NHS esters), carboxylic acids, and carbonyls (ketones, aldehydes).

This linker is commonly used in the development of:

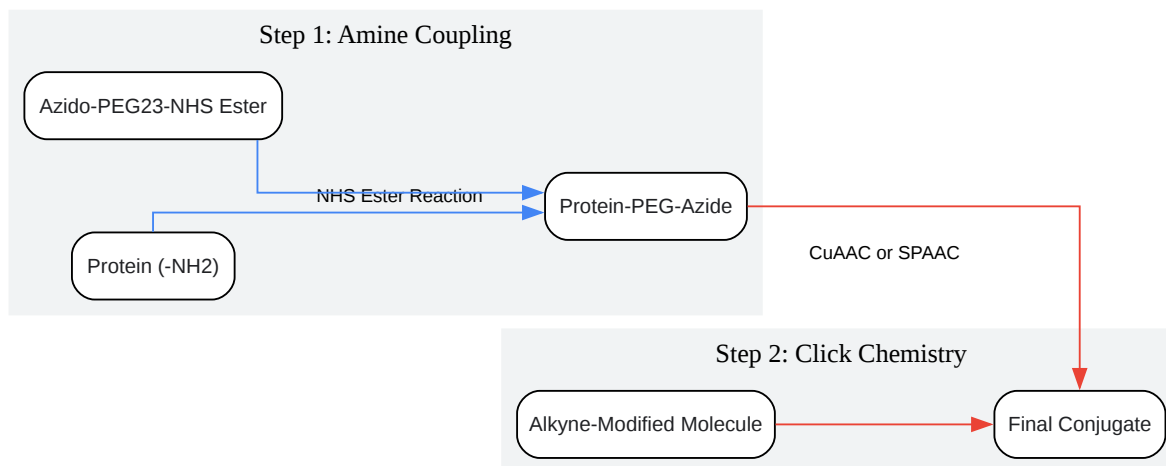
- PROTACs (Proteolysis Targeting Chimeras): Where it connects a ligand for a target protein and a ligand for an E3 ubiquitin ligase.
- Antibody-Drug Conjugates (ADCs): To link a cytotoxic drug to an antibody.
- Functionalized surfaces and nanoparticles.

Experimental Protocols and Workflows

A common application of **Azido-PEG23-amine** is the conjugation of a biomolecule (e.g., a protein) to a payload molecule (e.g., a small molecule drug or a fluorescent dye).

Representative Experimental Workflow: Bioconjugation

The following diagram illustrates a typical two-step workflow for conjugating a protein to an alkyne-modified molecule using **Azido-PEG23-amine**.

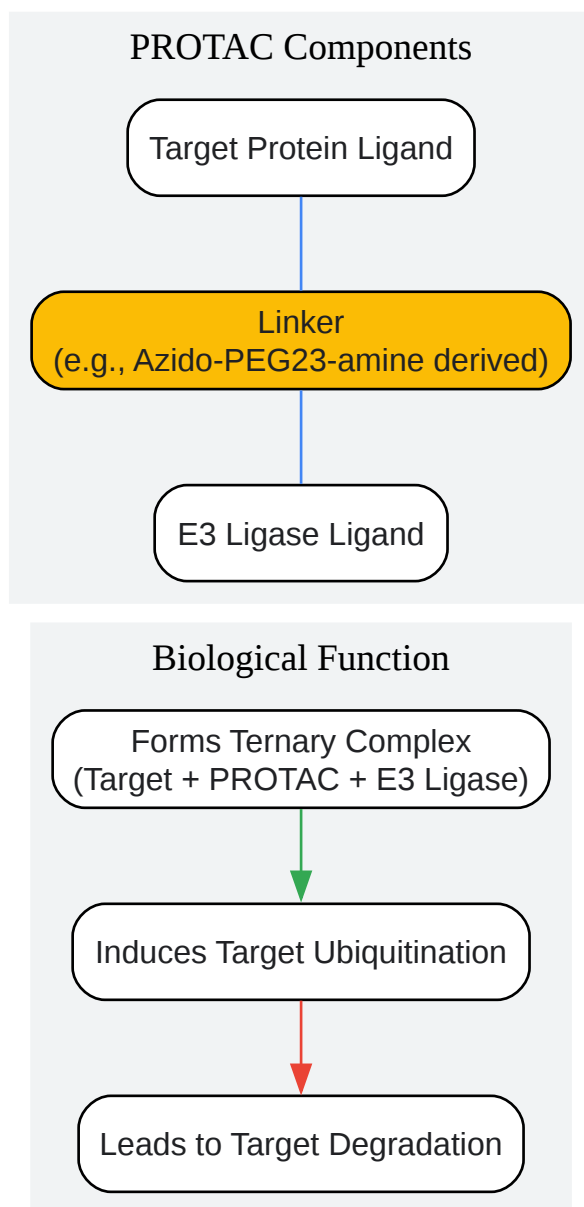


[Click to download full resolution via product page](#)

Caption: A two-step bioconjugation workflow.

Logical Relationships in PROTAC Function

Azido-PEG23-amine can serve as the linker in a PROTAC molecule. The logical relationship of the components in a functional PROTAC is depicted below.



[Click to download full resolution via product page](#)

Caption: Logical flow of PROTAC components and function.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. precisepeg.com [precisepeg.com]
- 2. Azido-PEG23 amine|749244-38-0|COA [dcchemicals.com]
- 3. Azido-PEG23 amine Datasheet DC Chemicals [dcchemicals.com]
- 4. Azido-PEG23 amine, 749244-38-0 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Azido-PEG23-amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6354233#azido-peg23-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com